

A Technical Guide to Research-Grade Benzocaine-d4: Commercial Sourcing and Application

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Compound of Interest

Compound Name: Benzocaine-d4

Cat. No.: B562995

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of research-grade **Benzocaine-d4**, a deuterated internal standard essential for the accurate quantification of benzocaine in complex biological matrices. This document outlines commercial sourcing options, typical product specifications, and a detailed experimental protocol for its use in liquid chromatography-tandem mass spectrometry (LC-MS/MS) analysis.

Commercial Suppliers and Product Specifications

Benzocaine-d4 (CAS No. 342611-08-9) is available from several reputable suppliers specializing in stable isotope-labeled compounds for research purposes. While pricing is often available only upon request, the following table summarizes key suppliers and their typical product specifications to aid in procurement decisions.

Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity/Grade	Available Quantities
Santa Cruz Biotechnology, Inc.	Benzocaine-d4	342611-08-9	$C_9H_7D_4NO$ 2	169.21	Research Grade	Inquire
MedChem Express (MCE)	Benzocaine-d4	342611-08-9	$C_9H_7D_4NO$ 2	169.21	Analytical/ACS, Pharma, Purified, Technical	1 mg, 5 mg, 10 mg
Aschem GmbH	Benzocaine-d4	342611-08-9	$C_9H_7D_4NO$ 2	169.21	Analytical/ACS (Min. Purity 98%)	Inquire
Simson Pharma Limited	Benzocaine-D4	342611-08-9	$C_9H_7D_4NO$ 2	169.21	Accompanied by Certificate of Analysis	Inquire
Acanthus Research Inc.	Benzocaine-D4	342611-08-9	$C_9H_7D_4NO$ 2	169.21	Research Grade	Inquire
LGC Standards	Benzocaine-d4	342611-08-9	$C_9H_7D_4NO$ 2	169.21	Reference Standard	2.5 mg, 5 mg, 10 mg
Axios Research	Benzocaine-d4	342611-08-9	$C_9H_7D_4NO$ 2	169.21	Reference Standard	Inquire

Note: Purity, available quantities, and pricing are subject to change and should be confirmed directly with the supplier. Most suppliers provide a Certificate of Analysis (CoA) with lot-specific data upon request or with purchase.

Experimental Protocol: Quantification of Benzocaine in Plasma using LC-MS/MS with Benzocaine-d4 as an Internal Standard

This protocol provides a general methodology for the quantitative analysis of benzocaine in a biological matrix, such as human plasma, using **Benzocaine-d4** as an internal standard (IS). The use of a stable isotope-labeled internal standard is crucial for correcting for matrix effects and variations in sample preparation and instrument response, thereby ensuring high accuracy and precision.

Materials and Reagents

- Benzocaine (analyte) reference standard
- **Benzocaine-d4** (internal standard)
- Acetonitrile (ACN), HPLC or LC-MS grade
- Methanol (MeOH), HPLC or LC-MS grade
- Formic acid, LC-MS grade
- Ultrapure water (e.g., Milli-Q or equivalent)
- Human plasma (or other biological matrix)
- Microcentrifuge tubes
- Pipettes and tips
- Vortex mixer
- Centrifuge
- HPLC or UHPLC system coupled to a triple quadrupole mass spectrometer

Preparation of Standard and Quality Control (QC) Solutions

- Primary Stock Solutions (1 mg/mL):
 - Accurately weigh approximately 10 mg of benzocaine and **Benzocaine-d4** into separate 10 mL volumetric flasks.
 - Dissolve in methanol and bring to volume. These are the primary stock solutions.
- Working Standard Solutions:
 - Prepare a series of working standard solutions of benzocaine by serial dilution of the primary stock solution with a 50:50 mixture of acetonitrile and water. The concentration range should cover the expected analyte concentrations in the samples.
- Internal Standard (IS) Working Solution (e.g., 100 ng/mL):
 - Dilute the **Benzocaine-d4** primary stock solution with a 50:50 mixture of acetonitrile and water to a final concentration suitable for spiking into samples.
- Calibration Standards and Quality Control Samples:
 - Spike blank plasma with the appropriate benzocaine working standard solutions to create a calibration curve (typically 6-8 non-zero points).
 - Prepare QC samples at low, medium, and high concentrations in the same manner.

Sample Preparation (Protein Precipitation)

- Pipette 100 μ L of plasma sample, calibration standard, or QC sample into a 1.5 mL microcentrifuge tube.
- Add 20 μ L of the **Benzocaine-d4** internal standard working solution to each tube (except for blank matrix samples used to check for interferences) and vortex briefly.
- Add 300 μ L of cold acetonitrile (containing 0.1% formic acid) to precipitate proteins.

- Vortex vigorously for 1 minute.
- Centrifuge at 14,000 rpm for 10 minutes at 4°C.
- Carefully transfer the supernatant to a clean tube or HPLC vial.
- Evaporate the supernatant to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100 µL of the mobile phase starting composition (e.g., 80% water with 0.1% formic acid, 20% acetonitrile with 0.1% formic acid) and vortex.

LC-MS/MS Analysis

- Liquid Chromatography (LC) Conditions (Example):
 - Column: C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.8 µm)
 - Mobile Phase A: 0.1% Formic acid in water
 - Mobile Phase B: 0.1% Formic acid in acetonitrile
 - Gradient: A suitable gradient to separate benzocaine from matrix components (e.g., start at 20% B, ramp to 95% B, hold, and re-equilibrate).
 - Flow Rate: 0.3 mL/min
 - Injection Volume: 5 µL
 - Column Temperature: 40°C
- Mass Spectrometry (MS) Conditions (Example):
 - Ionization Mode: Electrospray Ionization (ESI), Positive
 - Multiple Reaction Monitoring (MRM) Transitions:
 - Benzocaine: Determine the precursor ion (e.g., $[M+H]^+$) and a suitable product ion.
 - **Benzocaine-d4**: Determine the precursor ion (e.g., $[M+H]^+$) and a suitable product ion.

- Optimize instrument parameters such as declustering potential, collision energy, and source temperature for maximum signal intensity.

Data Analysis

- Integrate the peak areas for the benzocaine and **Benzocaine-d4** MRM transitions.
- Calculate the peak area ratio (analyte peak area / internal standard peak area).
- Construct a calibration curve by plotting the peak area ratio versus the nominal concentration of the calibration standards.
- Use the calibration curve to determine the concentration of benzocaine in the unknown samples and QC samples.

Visualizations

Experimental Workflow for Benzocaine Quantification

The following diagram illustrates the key steps in the experimental workflow for the quantification of benzocaine in a biological sample using an internal standard.

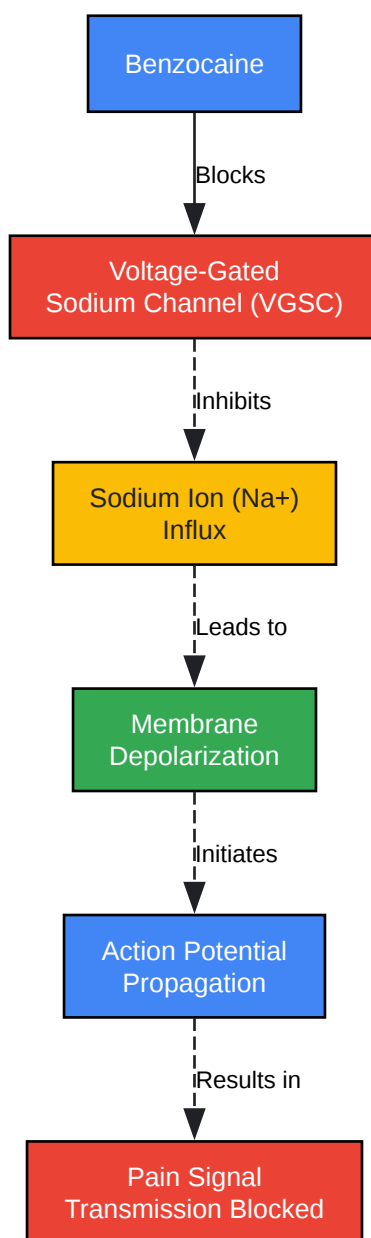


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Caption: A typical bioanalytical workflow for the quantification of benzocaine.

Signaling Pathway (Mechanism of Action)

Benzocaine, like other local anesthetics, exerts its effect by blocking voltage-gated sodium channels (VGSCs) in the neuronal cell membrane. This action inhibits the influx of sodium ions, which is necessary for the depolarization of the nerve membrane and the propagation of action potentials, thereby blocking the sensation of pain.



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Caption: Mechanism of action of Benzocaine in blocking pain signals.

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